

A Technical Guide to the Physicochemical Properties of 3-(Trifluoromethyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Fluoromethyl)aniline

Cat. No.: B1340445

[Get Quote](#)

Disclaimer: This guide provides information on 3-(Trifluoromethyl)aniline, as searches for **3-(Fluoromethyl)aniline** yielded limited data, suggesting a possible typographical error in the original query. 3-(Trifluoromethyl)aniline is a significant compound in chemical synthesis and drug development.

This technical whitepaper offers an in-depth overview of the core physicochemical properties of 3-(Trifluoromethyl)aniline. The information is curated for researchers, scientists, and professionals in drug development, presenting key data, experimental methodologies, and relevant workflows to support research and industrial applications.

Core Physicochemical Data

3-(Trifluoromethyl)aniline is a substituted aniline featuring a trifluoromethyl group at the 3-position of the benzene ring. This electron-withdrawing group significantly influences the molecule's electronic properties, reactivity, and biological activity. The compound appears as a colorless to pale yellow liquid with a characteristic mild, amine-like or fishlike odor.^{[1][2]} It is known to be soluble in organic solvents and has low solubility in water.^{[2][3]}

The key physicochemical properties of 3-(Trifluoromethyl)aniline are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ F ₃ N	[2] [3]
Molecular Weight	161.12 g/mol	[1]
CAS Number	98-16-8	[2]
Appearance	Colorless to pale yellow liquid	[2] [4]
Melting Point	5 to 6 °C (41 to 43 °F; 278 to 279 K)	[4]
Boiling Point	187 to 188 °C (369 to 370 °F; 460 to 461 K)	[4]
Density	1.29 g/cm ³ at 25 °C	[4]
Refractive Index	1.480 at 20 °C	
Vapor Pressure	0.3 mmHg at 20 °C	
Flash Point	75°C (closed cup)	[2]
Water Solubility	5 g/L at 20°C	[3]
LogP	2.3	[5]

Experimental Protocols: Determination of Physicochemical Properties

Accurate determination of physicochemical properties is crucial for the application of 3-(Trifluoromethyl)aniline in research and development. Below are generalized experimental protocols for key properties.

1. **Determination of Melting Point:** The melting point can be determined using a standard capillary melting point apparatus. A small, powdered sample of solidified 3-(Trifluoromethyl)aniline is packed into a capillary tube and placed in the apparatus. The temperature is slowly increased, and the range from which the substance starts to melt until it becomes completely liquid is recorded. For a pure substance, this range should be narrow.

2. **Determination of Boiling Point:** The boiling point is determined by distillation. The compound is heated in a distillation flask equipped with a thermometer. The temperature at which the liquid boils and its vapor is in equilibrium with the liquid at atmospheric pressure is recorded as the boiling point. For higher accuracy, the pressure should be recorded and the boiling point corrected to standard pressure if necessary.

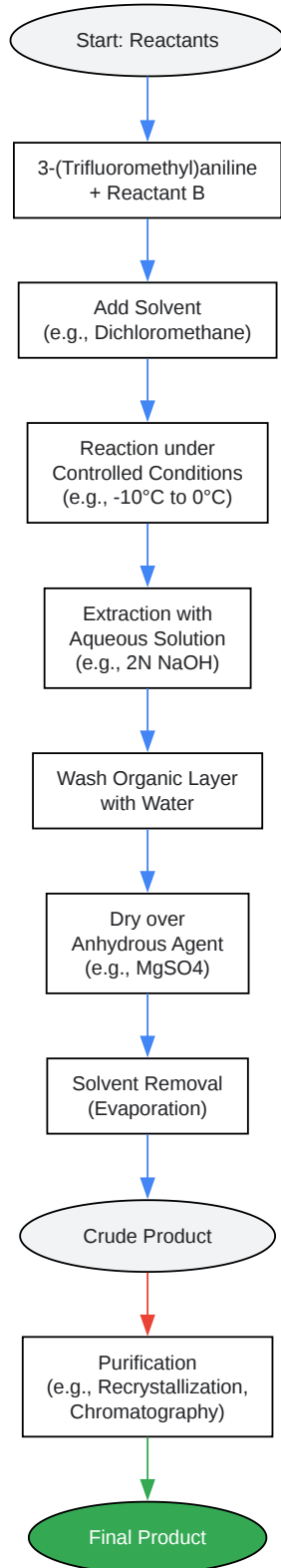
3. **Determination of Solubility (Shake-Flask Method):** This method determines the equilibrium solubility of a compound in a specific solvent.

- Procedure:
 - An excess amount of 3-(Trifluoromethyl)aniline is added to a known volume of the solvent (e.g., water, ethanol) in a sealed vial.
 - The vial is agitated in a thermostatically controlled shaker at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
 - After equilibration, the solution is allowed to stand to allow undissolved solute to settle.
 - A sample of the supernatant is carefully removed, filtered through a syringe filter (e.g., 0.22 µm), and diluted with a suitable solvent.
 - The concentration of 3-(Trifluoromethyl)aniline in the diluted sample is quantified using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, against a calibration curve prepared with standard solutions of known concentrations.
 - The solubility is then calculated by taking the dilution factor into account.

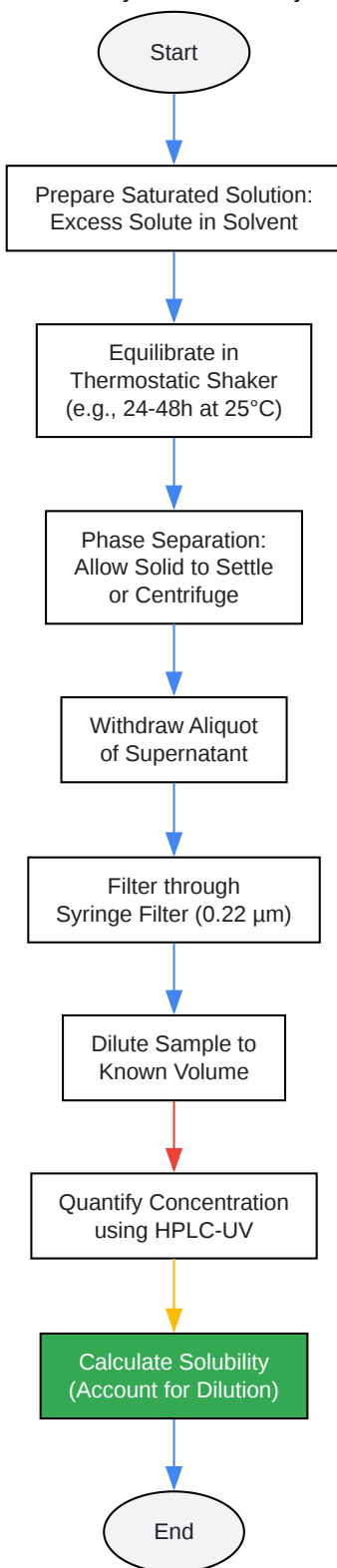
Workflow and Process Visualization

To facilitate a clearer understanding of the experimental procedures, the following diagrams illustrate key workflows.

Workflow for Synthesis of a Derivative from 3-(Trifluoromethyl)aniline



Workflow for Thermodynamic Solubility Determination

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Trifluoromethyl)aniline | C₇H₆F₃N | CID 7375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinnco.com [nbinnco.com]
- 3. 3-(Trifluoromethyl)aniline, 99% 100 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 4. 3-(Trifluoromethyl)aniline - Wikipedia [en.wikipedia.org]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 3-(Trifluoromethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340445#physicochemical-properties-of-3-fluoromethyl-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com